

Application Notes and Protocols: Preparation of ML148 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML148

Cat. No.: B162746

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ML148 is a potent and selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH), the primary enzyme responsible for the degradation of prostaglandins.[1] By inhibiting 15-PGDH, **ML148** effectively increases the local concentration of prostaglandins, which are critical signaling molecules involved in a wide range of physiological and pathological processes, including inflammation, tissue repair, and cancer. Due to its specific mechanism of action, **ML148** is a valuable tool for studying prostaglandin signaling pathways and holds therapeutic potential. This document provides a detailed protocol for the preparation, storage, and handling of **ML148** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

For accurate and reproducible experimental results, proper preparation of the **ML148** stock solution is crucial. The following table summarizes the key quantitative data for **ML148**.

Property	Value	Reference
Molecular Weight	319.40 g/mol	[1][2]
Solubility in DMSO	50 mg/mL (156.54 mM)	[1]
IC50 for 15-PGDH	56 nM	[1]
Appearance	White to off-white solid	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocol: Preparation of ML148 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML148** in DMSO.

Materials:

- **ML148** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-warm **ML148**: Before opening, allow the vial of **ML148** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.

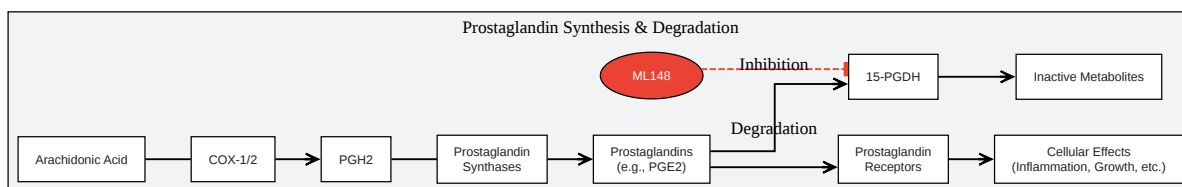
- **Weighing ML148:** In a fume hood, carefully weigh out the desired amount of **ML148** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.194 mg of **ML148** (Calculation: $319.40 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.003194 \text{ g} = 3.194 \text{ mg}$).
- **Dissolving in DMSO:** Add the appropriate volume of DMSO to the vial containing the **ML148** powder. For a 10 mM stock solution, if you weighed 3.194 mg, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly for several minutes until the **ML148** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) and sonication can aid in dissolution if necessary.^[1] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical working concentrations used in your experiments.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] When ready to use, thaw an aliquot at room temperature and gently vortex before preparing the final working dilution.

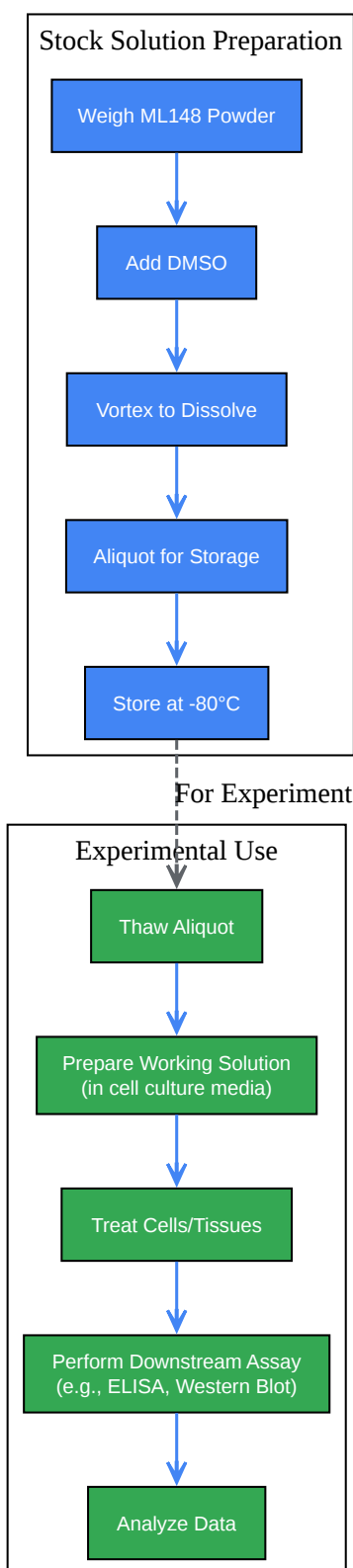
Safety Precautions:

- Always handle **ML148** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for **ML148** and DMSO for detailed safety information.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway involving **ML148** and the general experimental workflow for its use.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ML148 CAS: 451496-96-1 [aobious.com]
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